

H-Ala-OtBu.HCl molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *H-Ala-OtBu.HCl*

Cat. No.: *B555101*

[Get Quote](#)

In-Depth Technical Guide: H-Ala-OtBu.HCl

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on L-Alanine tert-butyl ester hydrochloride (**H-Ala-OtBu.HCl**), a key reagent in peptide synthesis and pharmaceutical development.

Physicochemical Properties

H-Ala-OtBu.HCl, also known as L-Alanine tert-butyl ester hydrochloride, is a hydrochloride salt of the tert-butyl ester of L-alanine. It is a white to off-white crystalline powder.^[1] This compound is widely used as a protected amino acid derivative in both solid-phase and solution-phase peptide synthesis.^[1] Its tert-butyl ester group serves to protect the carboxylic acid functionality of alanine, preventing unwanted side reactions during peptide coupling.^[1]

The key quantitative properties of **H-Ala-OtBu.HCl** are summarized in the table below for easy reference.

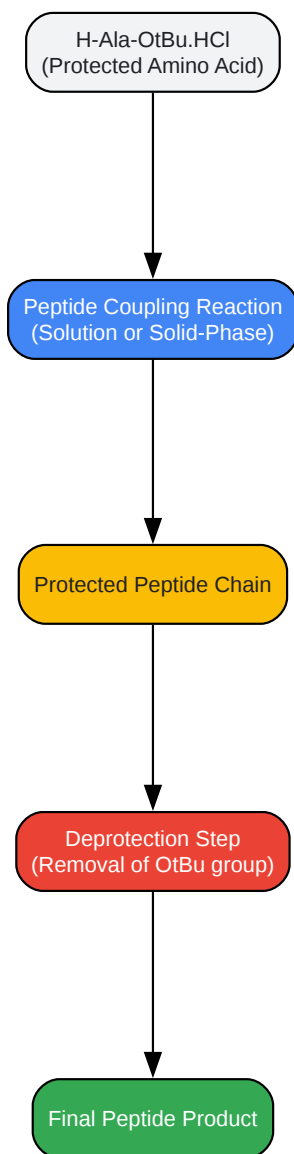
Property	Value	References
Molecular Formula	C7H16ClNO2	[1][2][3]
Molecular Weight	181.66 g/mol	[1][2][4]
CAS Number	13404-22-5	[1][4]
Appearance	White to almost white crystalline powder	[1]
Purity	≥98%	[1]
Melting Point	Approximately 167–175°C	[1]
Solubility	Soluble in methanol, ethanol, and other polar organic solvents	[1]

Applications in Research and Development

H-Ala-OtBu.HCl is a critical building block in the synthesis of peptides, which are fundamental in biochemical research and drug discovery.[5] Its high purity and stability ensure reliable and consistent performance in synthetic applications.[1] The compound's excellent solubility in common polar organic solvents facilitates its use in homogeneous reaction mixtures.[1]

Logical Relationship of Use

The following diagram illustrates the logical workflow for the application of **H-Ala-OtBu.HCl** in peptide synthesis.



[Click to download full resolution via product page](#)

Caption: Workflow of **H-Ala-OtBu.HCl** in Peptide Synthesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. H-Ala-OtBu.HCl - SRIRAMCHEM [sriramchem.com]
- 2. D-Alanine tert-butyl ester hydrochloride | C₇H₁₆ClNO₂ | CID 16211919 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. H-Ala-OtBu.HCl [chembk.com]
- 4. 13404-22-3 H-Ala-OtBu·HCl | 渡辺化学工業株式会社 [watanabechem.co.jp]
- 5. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [H-Ala-OtBu.HCl molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b555101#h-ala-otbu-hcl-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com